

7-Hydroxyheptanoic Acid (CAS: 3710-42-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 7-Hydroxyheptanoic acid

Cat. No.: B1215387

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Abstract

7-Hydroxyheptanoic acid (CAS number 3710-42-7) is an omega-hydroxy fatty acid with a seven-carbon chain.^[1] Its bifunctional nature, possessing both a hydroxyl and a carboxylic acid group, makes it a versatile molecule with applications in various fields, including cosmetics, pharmaceuticals, and as a precursor in chemical synthesis. This technical guide provides an in-depth overview of the chemical and physical properties, synthesis and purification methods, biological activities, and safety information for **7-hydroxyheptanoic acid**, tailored for a scientific audience. The content is supported by tabulated data, detailed experimental protocols, and visualizations of key processes.

Chemical and Physical Properties

7-Hydroxyheptanoic acid is a straight-chain, medium-chain fatty acid.^[2] Its structure consists of a heptanoic acid backbone with a hydroxyl group at the omega (position 7) carbon. This structure imparts both hydrophilic (from the hydroxyl and carboxyl groups) and lipophilic (from the carbon chain) characteristics.

Table 1: Physicochemical Properties of **7-Hydroxyheptanoic Acid**

Property	Value	Source(s)
CAS Number	3710-42-7	[1][2]
Molecular Formula	C ₇ H ₁₄ O ₃	[1][2]
Molecular Weight	146.18 g/mol	[2]
Melting Point	46 °C	
Boiling Point	145-152 °C at 18 Torr	
Density	1.073 ± 0.06 g/cm ³ (Predicted)	
pKa	4.76 ± 0.10 (Predicted)	
Appearance	White to yellow liquid or low melting solid	
Solubility	Sparingly soluble in DMSO and Methanol	

Synthesis and Purification

Several synthetic routes to **7-hydroxyheptanoic acid** have been reported. The choice of method may depend on the desired scale, purity, and available starting materials.

Synthesis via Ozonolysis of 7-Octen-1-ol

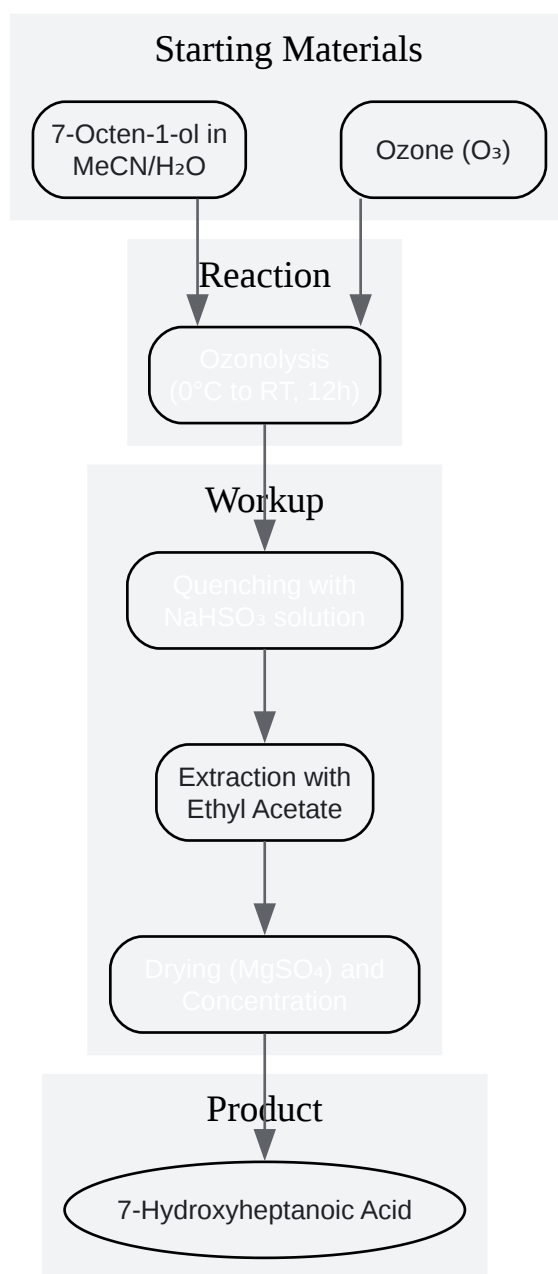
This method involves the oxidative cleavage of the double bond in 7-octen-1-ol using ozone.

Experimental Protocol:

- **Reaction Setup:** A solution of 7-octen-1-ol (1 mL, 0.88 g, 6.66 mmol) in a mixture of acetonitrile (15.8 mL) and water (1.8 mL) is placed in a reaction vial equipped with a gas inlet and a magnetic stirrer.[3][4]
- **Ozonolysis:** The reaction mixture is cooled to 0 °C in an ice bath. Ozone gas is then bubbled through the solution. The reaction is carried out under a nitrogen atmosphere (1 atm) and allowed to proceed at room temperature for 12 hours.[3][4]

- Quenching: A solution of sodium bisulfite is prepared by dissolving sodium metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$) (2.77 g, 14.58 mmol) in water (14 mL). This solution is added slowly to the reaction mixture, ensuring the internal temperature does not exceed 35 °C.[3][4] After the addition is complete, the mixture is stirred for an additional 10 minutes.
- Extraction: Ethyl acetate (10 mL) is added to the reaction mixture, and the organic and aqueous layers are separated. The aqueous layer is further extracted with ethyl acetate.[3][4]
- Isolation: The combined organic layers are dried over anhydrous magnesium sulfate (MgSO_4), filtered, and concentrated under reduced pressure to yield the product. A typical reported yield is around 95%.[3][4]

Workflow Diagram:



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Caption: Synthesis of **7-Hydroxyheptanoic Acid** via Ozonolysis.

Synthesis via Oxidation of 1,7-Heptanediol

This approach involves the selective oxidation of one of the terminal hydroxyl groups of 1,7-heptanediol. While a specific detailed protocol for **7-hydroxyheptanoic acid** was not found in

the literature search, a general method using a TEMPO/NaOCl/NaClO₂ system for the chemoselective oxidation of 1,2-diols to α-hydroxy acids can be adapted.^[5]

Representative Experimental Protocol:

- **Reaction Setup:** To a biphasic solution of 1,7-heptanediol in toluene and water, add catalytic amounts of TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) and sodium hypochlorite (NaOCl).^[5]
- **Oxidation:** Add sodium chlorite (NaClO₂) as the terminal oxidant. The reaction is typically stirred at room temperature. The progress of the reaction should be monitored by a suitable technique like TLC or GC.
- **Workup and Isolation:** Upon completion, the aqueous layer is separated, acidified, and extracted with an organic solvent. The combined organic extracts are then dried and concentrated to yield the product.

Synthesis via Hydrogenation of 3-(2-Furyl)acrylic Acid

This method involves the hydrogenation of 3-(2-furyl)acrylic acid in the presence of a platinum catalyst.^[6] The furan ring is opened and reduced to afford the hydroxy acid.

Representative Experimental Protocol:

- **Reaction Setup:** In a high-pressure reactor, dissolve 3-(2-furyl)acrylic acid in a suitable solvent such as acetic acid.^[6]
- **Catalyst Addition:** Add a catalytic amount of platinum oxide (PtO₂).
- **Hydrogenation:** The reactor is purged with hydrogen gas and then pressurized. The reaction mixture is stirred under hydrogen pressure at a specified temperature until the uptake of hydrogen ceases.
- **Isolation:** After releasing the pressure, the catalyst is filtered off. The solvent is removed under reduced pressure, and the crude product is purified.

Purification

Purification of **7-hydroxyheptanoic acid** can be achieved through standard laboratory techniques. Given its properties as a low-melting solid or oil, a combination of methods may be necessary.

General Purification Protocol:

- **Extraction:** The crude product can be purified by liquid-liquid extraction. By adjusting the pH of an aqueous solution, the carboxylic acid can be protonated (at low pH) and extracted into an organic solvent, or deprotonated (at high pH) to remain in the aqueous phase, separating it from non-acidic impurities.
- **Chromatography:** Column chromatography using silica gel is a common method for purifying organic acids. A solvent system of increasing polarity (e.g., hexane/ethyl acetate gradient) can be used to elute the compound. For short-chain hydroxy fatty acids, solid-phase extraction (SPE) can also be an effective purification technique.^{[7][8]}
- **Distillation:** For larger quantities, vacuum distillation can be employed to purify the product, especially if it is a liquid at room temperature.
- **Recrystallization:** If the product is a solid, recrystallization from a suitable solvent system can be used to achieve high purity.

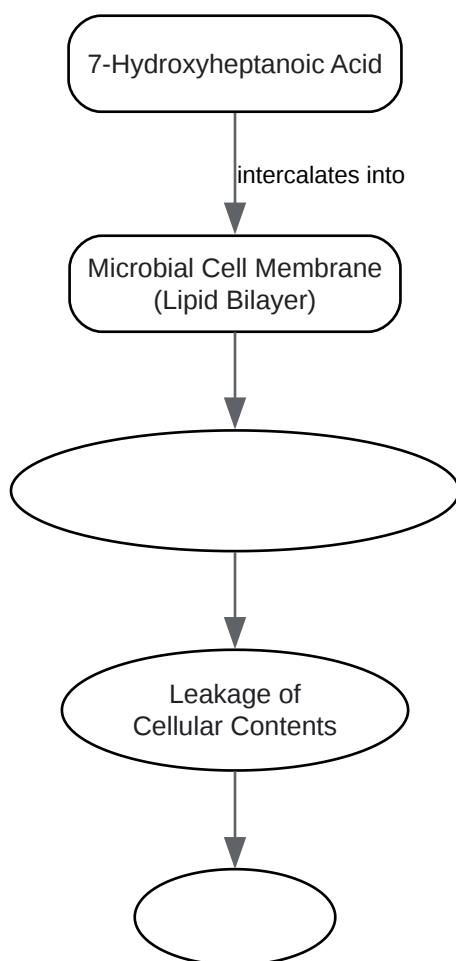
Biological Activity and Mechanism of Action

The biological activity of **7-hydroxyheptanoic acid** is not extensively studied. However, based on its chemical class and available information, some activities can be inferred.

Antimicrobial Activity

7-Hydroxyheptanoic acid is suggested to possess antimicrobial properties.^[9] The proposed mechanism of action, similar to other fatty acids and surfactants, is the disruption of the microbial cell membrane.^[9] The amphiphilic nature of the molecule allows it to insert into the lipid bilayer of the cell membrane, leading to increased permeability, leakage of cellular contents, and ultimately cell death.

Conceptual Diagram of Antimicrobial Action:



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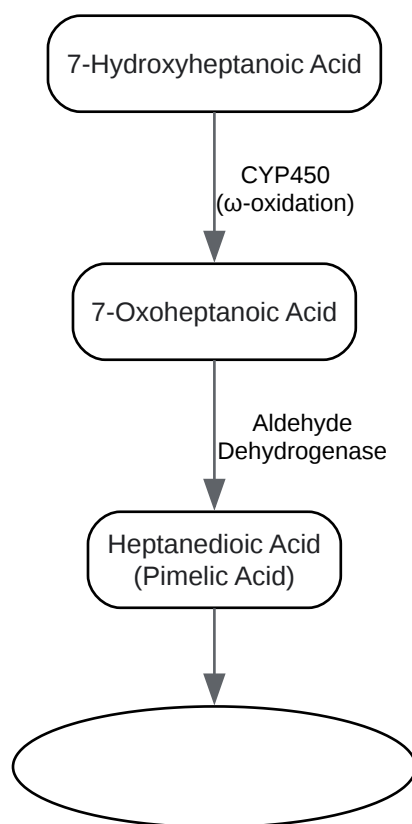
Caption: Proposed Antimicrobial Mechanism of **7-Hydroxyheptanoic Acid**.

Metabolism

As an omega-hydroxy fatty acid, **7-hydroxyheptanoic acid** is expected to be metabolized in mammals via the omega-oxidation pathway. This process is primarily carried out by cytochrome P450 (CYP) enzymes, particularly those of the CYP4 family, which are located in the endoplasmic reticulum of liver and kidney cells.[10]

Generalized Metabolic Pathway:

The omega-hydroxyl group is sequentially oxidized to an aldehyde and then to a carboxylic acid, forming a dicarboxylic acid. This dicarboxylic acid can then undergo further metabolism.



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Caption: Generalized Metabolic Pathway of **7-Hydroxyheptanoic Acid**.

Signaling Pathways

There is limited direct evidence for the interaction of **7-hydroxyheptanoic acid** with specific signaling pathways in mammalian cells. However, it has been suggested that its interactions with fatty acid receptors could potentially modulate lipid metabolism and influence cellular signaling.[9] Further research is required to elucidate these potential roles.

Applications

The unique structure of **7-hydroxyheptanoic acid** lends itself to a variety of applications:

- **Cosmetics:** Due to its moisturizing properties, it can be used as an emollient and skin-conditioning agent.
- **Pharmaceuticals:** It is being investigated for potential therapeutic applications due to its biological activity. It is also used as a reagent in the synthesis of other compounds with

therapeutic potential, such as the anti-inflammatory compound (S)-curvularin.[\[3\]](#)[\[4\]](#)

- **Chemical Synthesis:** It serves as a valuable intermediate for the synthesis of other chemicals, such as suberic acid and 7-aminoheptanoic acid. It is also used in the preparation of polymer-supported stannols and distannoxanes.[\[3\]](#)[\[4\]](#)
- **Food Industry:** It has been considered for use as a flavoring agent or preservative due to its potential antimicrobial properties.

Safety and Handling

Table 2: GHS Hazard Information for **7-Hydroxyheptanoic Acid**

Hazard Statement	Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[2] [9]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	[2] [9]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[2] [9]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- Avoid contact with skin, eyes, and clothing.
- In case of contact, immediately flush the affected area with plenty of water.
- Store in a tightly closed container in a cool, dry place.

Conclusion and Future Directions

7-Hydroxyheptanoic acid is a functionally versatile omega-hydroxy fatty acid with established and potential applications across several industries. While methods for its synthesis are available, further optimization for large-scale, cost-effective production could broaden its utility. The biological activities of this compound, particularly its antimicrobial properties and potential interactions with cellular signaling pathways, are areas that warrant more in-depth investigation. Future research should focus on elucidating its precise mechanisms of action, conducting comprehensive toxicological studies, and exploring its full therapeutic and industrial potential.

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